

Cy3-PEG3-TCO: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Cy3-PEG3-TCO4

Cat. No.: B12372578

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An in-depth overview of the structure, chemical properties, and applications of Cy3-PEG3-TCO, a key reagent in bioorthogonal chemistry.

Introduction

Cy3-PEG3-TCO is a fluorescent probe that integrates the bright and photostable Cyanine 3 (Cy3) dye with a highly reactive trans-cyclooctene (TCO) group via a three-unit polyethylene glycol (PEG) spacer.^{[1][2]} This molecule is a cornerstone of bioorthogonal "click chemistry," specifically the inverse-electron-demand Diels-Alder (iEDDA) reaction.^{[2][3]} The rapid and highly specific reaction between the TCO moiety and a tetrazine-functionalized molecule makes Cy3-PEG3-TCO an invaluable tool for the fluorescent labeling of biomolecules in complex biological systems, including live cells and in vivo models.^[3] The PEG linker enhances aqueous solubility and reduces non-specific binding, crucial for maintaining the function of biological targets.

Core Structure and Chemical Properties

The molecular structure of Cy3-PEG3-TCO consists of three key components: the Cy3 fluorophore, a PEG3 linker, and the TCO reactive group. This combination results in a versatile probe for a wide range of applications in research and drug development.

Quantitative Data Summary

The following tables summarize the key quantitative properties of Cy3-PEG3-TCO and its constituent parts.

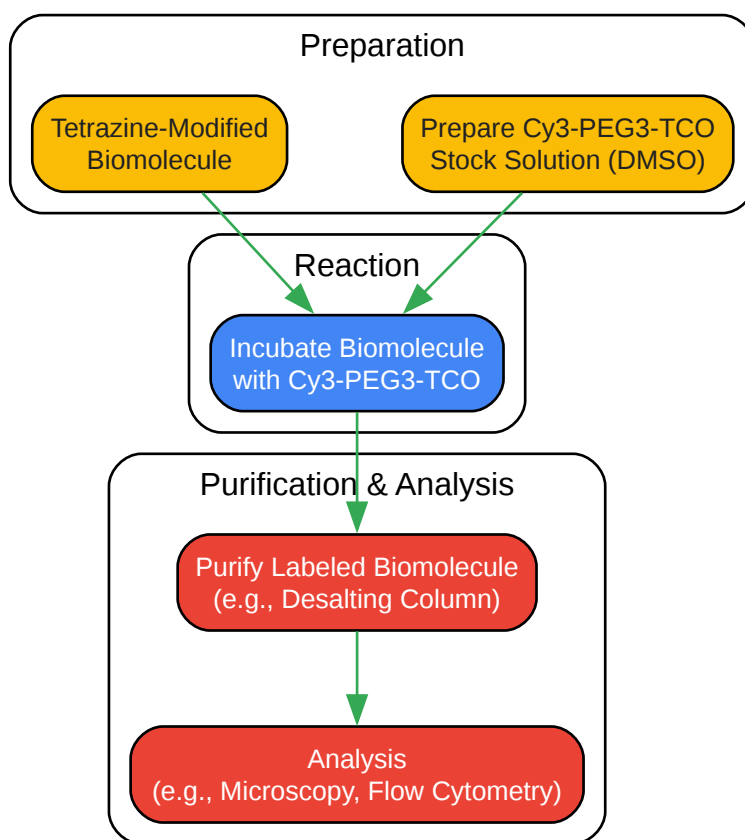
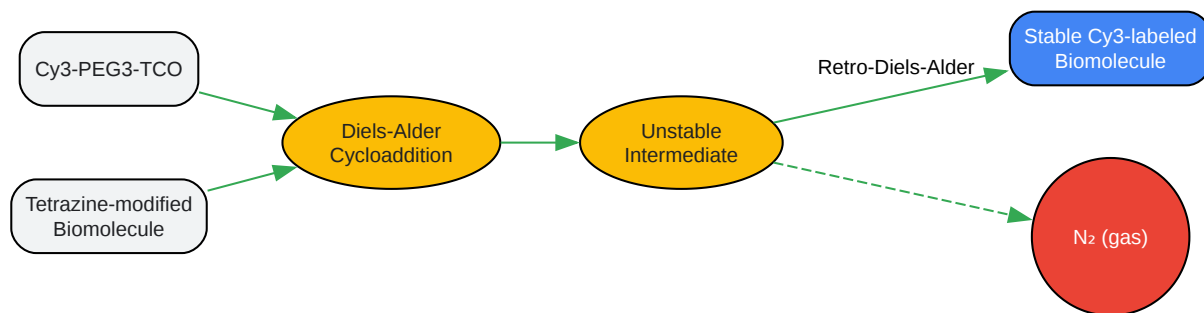
Property	Value	Source(s)
Molecular Formula	C47H67ClN4O6	
Molecular Weight	819.51 g/mol	

Property	Value	Source(s)
Excitation Maximum (λ_{ex})	~555 nm	
Emission Maximum (λ_{em})	~570 nm	
Molar Extinction Coefficient	~150,000 M ⁻¹ cm ⁻¹	
Recommended Laser Line	532 nm	
Compatible Filter Sets	TRITC (tetramethylrhodamine)	

Solvent	Approximate Solubility	Source(s)
DMSO	~15 mg/mL	
DMF	~10 mg/mL	
Ethanol	~1 mg/mL	
PBS (pH 7.2)	Low (non-sulfonated)	

The TCO-Tetrazine Ligation: A Bioorthogonal Reaction

The primary utility of Cy3-PEG3-TCO lies in its ability to undergo a highly efficient and specific iEDDA reaction with a tetrazine-functionalized molecule. This "click chemistry" reaction is exceptionally fast, with second-order rate constants reaching up to 10⁶ M⁻¹s⁻¹, and proceeds under physiological conditions without the need for a toxic copper catalyst. The reaction is driven by the release of nitrogen gas, forming a stable dihydropyridazine conjugate.



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References

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